

An In-depth Technical Guide to [2-(Methylthio)phenoxy]acetic Acid

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Compound of Interest

Compound Name: **[2-(Methylthio)phenoxy]acetic Acid**

Cat. No.: **B1357663**

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Abstract

[2-(Methylthio)phenoxy]acetic acid, a derivative of the phenoxyacetic acid class of compounds, holds potential as an intermediate in the development of novel pharmaceuticals and agrochemicals. This technical guide provides a comprehensive overview of its background, physicochemical properties, a generalized synthesis protocol, and an exploration of its potential biological activities based on the broader family of phenoxyacetic acids. While specific research on this particular molecule is limited, this document compiles available data and contextualizes it within the well-established knowledge of related compounds to guide future research and development efforts.

Introduction and Background

Phenoxyacetic acids are a well-known class of organic compounds with a diverse range of biological activities. Historically, they are most recognized for their use as auxinic herbicides, such as 2,4-Dichlorophenoxyacetic acid (2,4-D) and 4-chloro-2-methylphenoxyacetic acid (MCPA), which have been instrumental in agriculture since the 1940s. These compounds mimic the plant hormone auxin, leading to uncontrolled growth and eventual death in susceptible plants.

Beyond their herbicidal applications, phenoxyacetic acid derivatives have been explored for a variety of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer

properties. The versatility of the phenoxyacetic acid scaffold allows for a wide range of structural modifications, enabling the fine-tuning of its biological effects.

[2-(Methylthio)phenoxy]acetic acid (CAS Number: 3395-40-2) is a specific analogue within this class, characterized by a methylthio group at the ortho position of the phenoxy ring. While detailed studies on this particular compound are not abundant in publicly available literature, its structural similarity to other biologically active phenoxyacetic acids suggests it may possess interesting and potentially useful properties. It is primarily recognized as a chemical intermediate for the synthesis of more complex molecules in the pharmaceutical and agrochemical industries.^[1]

Physicochemical Properties

A comprehensive summary of the known and estimated physicochemical properties of **[2-(Methylthio)phenoxy]acetic acid** is provided in Table 1. It is important to note that some of these values are predicted or based on closely related compounds due to the limited experimental data available for this specific molecule.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₃ S	[2]
Molecular Weight	198.24 g/mol	[2]
CAS Number	3395-40-2	[2]
Appearance	White to pale cream crystals or powder (estimated)	[3]
Melting Point	155-157 °C (for the closely related (2-Methylphenoxy)acetic acid)	[4]
Boiling Point	345.7 °C	ChemicalBook
Density	1.28 g/cm ³	ChemicalBook
Flash Point	162.9 °C	ChemicalBook
Water Solubility	Slightly soluble (predicted)	[5]
LogP (Octanol/Water Partition Coefficient)	1.34 (for phenoxyacetic acid)	[5]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **[2-(Methylthio)phenoxy]acetic acid** is not readily available in the surveyed literature, a general and widely used method for the synthesis of phenoxyacetic acids can be adapted. This method is based on the Williamson ether synthesis, reacting a substituted phenol with a haloacetic acid in the presence of a base.

General Synthesis of Phenoxyacetic Acids

The synthesis of phenoxyacetic acid derivatives typically involves the reaction of a corresponding phenol with chloroacetic acid in the presence of a base, such as sodium hydroxide or potassium hydroxide. The base deprotonates the phenol to form a more nucleophilic phenoxide ion, which then attacks the electrophilic carbon of chloroacetic acid, displacing the chloride ion.

A generalized experimental protocol is provided below, which can be adapted for the synthesis of **[2-(Methylthio)phenoxy]acetic acid** starting from 2-(methylthio)phenol.

Caption: Generalized workflow for the synthesis of **[2-(Methylthio)phenoxy]acetic Acid**.

Exemplary Experimental Protocol (Adapted from related syntheses)

- Preparation of the Phenoxide: In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 1.0 equivalent of 2-(methylthio)phenol in an appropriate solvent (e.g., water or ethanol).
- Addition of Base: Slowly add 2.0 to 2.2 equivalents of a base, such as sodium hydroxide or potassium hydroxide, to the solution. Stir the mixture until the phenol is completely dissolved and has formed the corresponding phenoxide salt.
- Reaction with Chloroacetic Acid: Dissolve 1.1 to 1.2 equivalents of chloroacetic acid in a minimal amount of the same solvent and add it dropwise to the reaction mixture.
- Heating and Reflux: Heat the reaction mixture to reflux and maintain this temperature for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Acidification: Slowly acidify the reaction mixture with a dilute mineral acid, such as hydrochloric acid, until the pH is acidic (pH 1-2). This will protonate the carboxylate to form the carboxylic acid, which will precipitate out of the solution.
- Isolation and Purification: Collect the solid precipitate by vacuum filtration and wash it with cold water to remove any inorganic salts. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure **[2-(Methylthio)phenoxy]acetic acid**.

Potential Biological Activities and Mechanism of Action

While specific biological data for **[2-(Methylthio)phenoxy]acetic acid** is scarce, the activities of the broader phenoxyacetic acid class provide a strong indication of its potential applications.

Herbicidal Activity

The most well-documented activity of phenoxyacetic acids is their herbicidal effect. They act as synthetic auxins, a class of plant growth regulators.



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Caption: Proposed mechanism of herbicidal action for phenoxyacetic acids.

The introduction of different substituents on the phenoxy ring can significantly influence the herbicidal efficacy and selectivity.^{[6][7]} Quantitative Structure-Activity Relationship (QSAR) studies on phenoxyacetic acid derivatives have shown that factors such as lipophilicity, electronic effects, and steric parameters of the substituents play a crucial role in their biological activity.^{[8][9]} It is plausible that the methylthio group in **[2-(Methylthio)phenoxy]acetic acid** could modulate its herbicidal properties, potentially leading to altered selectivity or potency compared to existing herbicides.

Antimicrobial Activity

Several studies have reported the antimicrobial activity of phenoxyacetic acid derivatives against a range of bacteria and fungi. The exact mechanism of action is not always fully elucidated but may involve disruption of cell membranes, inhibition of essential enzymes, or interference with microbial metabolic pathways. The presence of a sulfur-containing substituent, such as the methylthio group, could potentially enhance antimicrobial activity, as sulfur-containing compounds are known to exhibit a broad spectrum of biological effects.

Other Potential Pharmacological Activities

Derivatives of phenoxyacetic acid have also been investigated for other therapeutic applications, including:

- Anti-inflammatory activity: Some derivatives have shown to inhibit inflammatory pathways.
- Anticancer activity: Certain analogues have demonstrated cytotoxicity against various cancer cell lines.
- Anticonvulsant activity: Recent studies have explored the potential of phenoxyacetic acid derivatives in the management of epilepsy.[4][10]

The specific biological profile of **[2-(Methylthio)phenoxy]acetic acid** in these areas remains to be determined through dedicated screening and mechanistic studies.

Conclusion and Future Directions

[2-(Methylthio)phenoxy]acetic acid is a chemical entity with a foundation in the well-established and versatile class of phenoxyacetic acids. While its primary current role appears to be that of a synthetic intermediate, its structural features suggest a potential for underexplored biological activities.

Future research should focus on:

- Definitive Synthesis and Characterization: A detailed and optimized synthesis protocol for **[2-(Methylthio)phenoxy]acetic acid** needs to be established, along with a thorough characterization of its physicochemical properties.
- Biological Screening: The compound should be systematically screened for a range of biological activities, including herbicidal, antimicrobial, anti-inflammatory, and anticancer effects. This should involve the determination of quantitative metrics such as IC_{50} and MIC values.
- Mechanistic Studies: Should any significant biological activity be identified, further studies to elucidate the underlying mechanism of action and any relevant signaling pathways will be crucial.
- Analogue Synthesis: The synthesis and screening of further derivatives of **[2-(Methylthio)phenoxy]acetic acid** could lead to the discovery of novel compounds with enhanced potency and selectivity.

In conclusion, while the current body of knowledge on **[2-(Methylthio)phenoxy]acetic acid** is limited, it represents a promising starting point for further investigation in the fields of agrochemical and pharmaceutical research and development.

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